

The Structural Secrets of Morelloflavone: A Guide to its Biological Activities

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Compound of Interest

Compound Name: *Morelloflavone*

CAS No.: *21945-33-5*

Cat. No.: *B10848913*

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For researchers, scientists, and drug development professionals, understanding the intricate relationship between a molecule's structure and its biological function is paramount. This guide provides a comprehensive comparison of the structure-activity relationships (SAR) of **morelloflavone** and related biflavonoids, offering insights into their potential as therapeutic agents. By presenting quantitative data, detailed experimental protocols, and clear visual representations of signaling pathways, this document aims to be an invaluable resource for advancing research in this field.

Morelloflavone, a biflavonoid predominantly found in the *Garcinia* species, has garnered significant attention for its diverse pharmacological properties, including anticancer, anti-inflammatory, and enzyme-inhibiting activities. Its unique dimeric flavonoid structure serves as a scaffold for a multitude of biological interactions, making the study of its SAR crucial for the development of novel drugs.

Comparative Analysis of Biological Activities

The biological efficacy of **morelloflavone** and its analogs is intimately linked to their structural features. The following tables summarize the quantitative data from various studies, providing a

comparative overview of their potency against different biological targets.

Anticancer Activity

The cytotoxic effects of **morelloflavone** and related biflavonoids have been evaluated against a range of cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values, a measure of a compound's potency in inhibiting a specific biological or biochemical function, are presented in Table 1.

Table 1: Anticancer Activity of **Morelloflavone** and Related Biflavonoids

Compound	Cancer Cell Line	IC ₅₀ (μM)	Reference
Morelloflavone	PC-3 (Prostate)	> 80	[1]
Morelloflavone	HUVEC (Endothelial, VEGF-induced)	20	[1]
Morelloflavone	MCF-7 (Breast)	100.09 (55.84 μg/mL)	[2]
Morelloflavone Glycoside	Glioma U87 & C6	Strongest Inhibition	[3]
Fukugetin (Morelloflavone analog)	Glioma U87 & C6	Moderate Inhibition	[3]
Volkensiflavone (Morelloflavone analog)	Glioma U87 & C6	Weaker Inhibition	[3]

Note: A lower IC₅₀ value indicates greater potency.

The data suggests that while **morelloflavone**'s direct cytotoxicity against some cancer cell lines like PC-3 is modest, its potent anti-angiogenic activity, demonstrated by the low IC₅₀ value against VEGF-induced HUVEC proliferation, is a key aspect of its anticancer potential[1]. Furthermore, modifications to the **morelloflavone** structure, such as glycosylation, can significantly enhance its anti-glioma activity[3].

Enzyme Inhibition

Morelloflavone and its constituent flavonoid subunits have been shown to inhibit various enzymes involved in key metabolic pathways. Table 2 provides a comparison of their inhibitory constants (K_i) and IC₅₀ values.

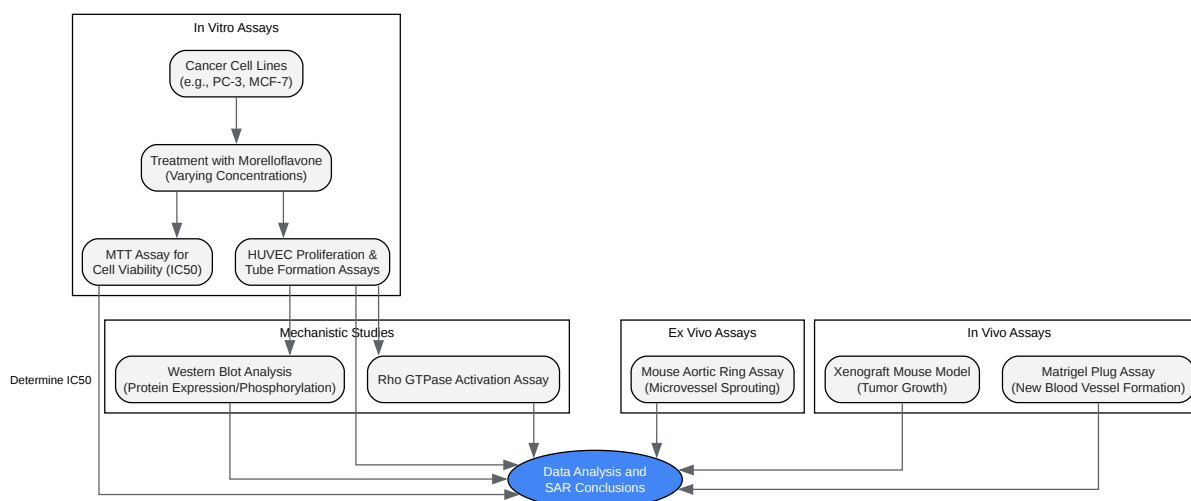
Table 2: Enzyme Inhibitory Activity of **Morelloflavone** and its Subunits

Compound	Enzyme	Inhibition Constant (K _i) (μM)	IC ₅₀ (μM)	Reference
Morelloflavone	HMG-CoA Reductase (vs HMG-CoA)	80.87 ± 0.06	-	[4]
Morelloflavone	HMG-CoA Reductase (vs NADPH)	103 ± 0.07	-	[4]
Naringenin	HMG-CoA Reductase (vs HMG-CoA)	83.58 ± 4.37	-	[4]
Luteolin	HMG-CoA Reductase (vs HMG-CoA)	83.59 ± 0.94	-	[4]
Amentoflavone	15-Lipoxygenase	-	0.04	[5]
6-6" Biflavonoid	Cyclooxygenase-2 (COX-2)	-	3.7	[6][7]
3'-6" Biflavonoid	Cyclooxygenase-2 (COX-2)	-	17.3	[7]
3-4''' Biflavonoid	Cyclooxygenase-2 (COX-2)	-	7.0	[7]

Morelloflavone acts as a competitive inhibitor of HMG-CoA reductase with respect to its substrate HMG-CoA, with a potency comparable to its individual flavonoid subunits, naringenin and luteolin[4]. This suggests that both flavonoid moieties contribute to the binding and inhibition of the enzyme. The linkage position between the flavonoid units in biflavonoids also plays a crucial role in their anti-inflammatory activity, with the 6-6" linked biflavonoid showing the most potent COX-2 inhibition[6][7].

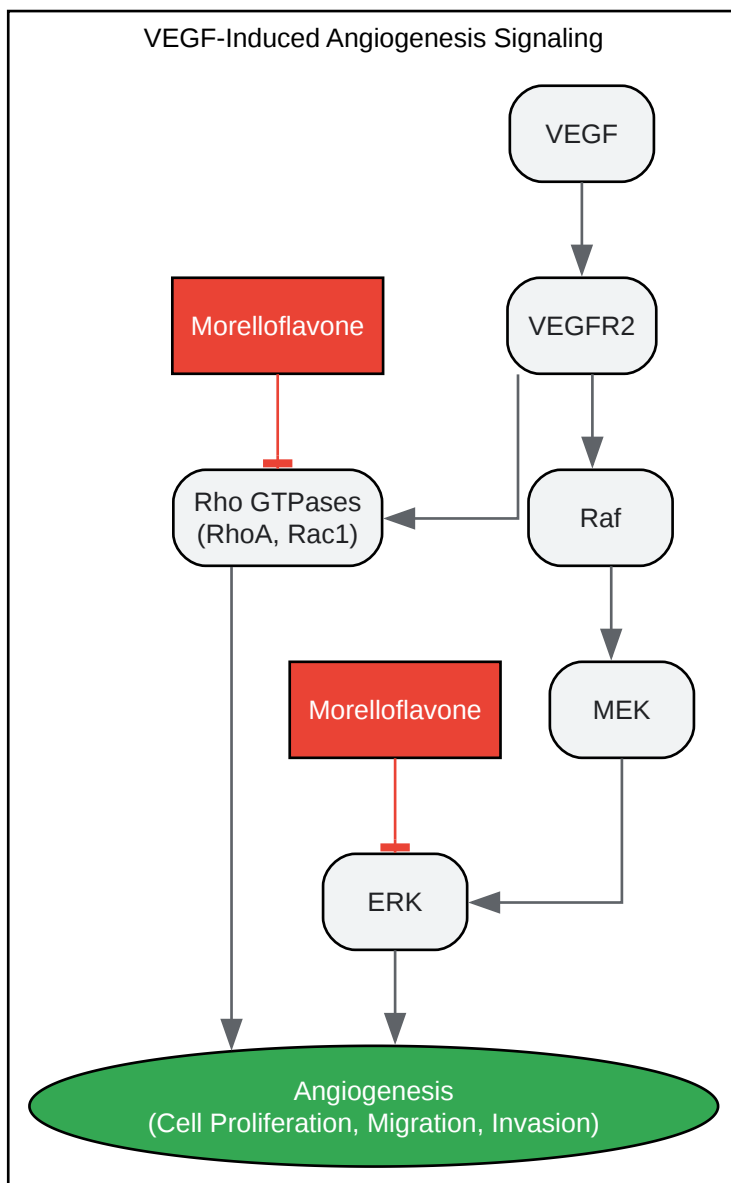
Signaling Pathways Modulated by Morelloflavone

Morelloflavone exerts its biological effects by modulating key signaling pathways involved in cell growth, proliferation, and inflammation. The following diagrams, generated using Graphviz, illustrate the inhibitory action of **morelloflavone** on the Rho GTPases and ERK signaling pathways, which are critical for tumor angiogenesis.



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Experimental Workflow for Anticancer Activity Assessment

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- To cite this document: BenchChem. [The Structural Secrets of Morelloflavone: A Guide to its Biological Activities]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10848913/docs#the-structural-secrets-of-morelloflavone-a-guide-to-its-biological-activities\]](https://www.benchchem.com/product/b10848913/docs#the-structural-secrets-of-morelloflavone-a-guide-to-its-biological-activities)

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